

# Application Notes and Protocols for N-Benzylation of Amino Alcohols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *2-Benzylamino-propan-1-ol*

Cat. No.: *B1266836*

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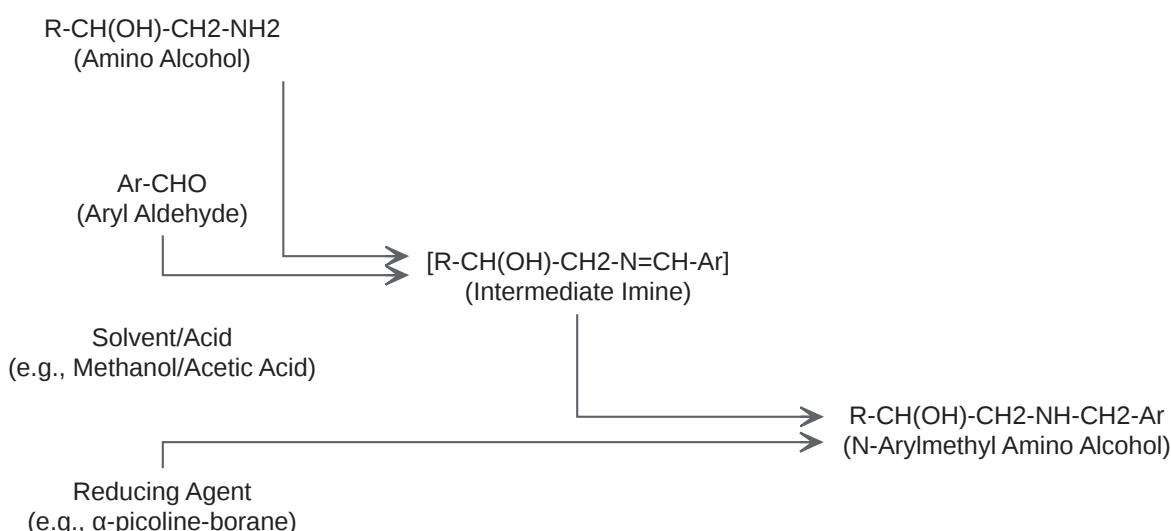
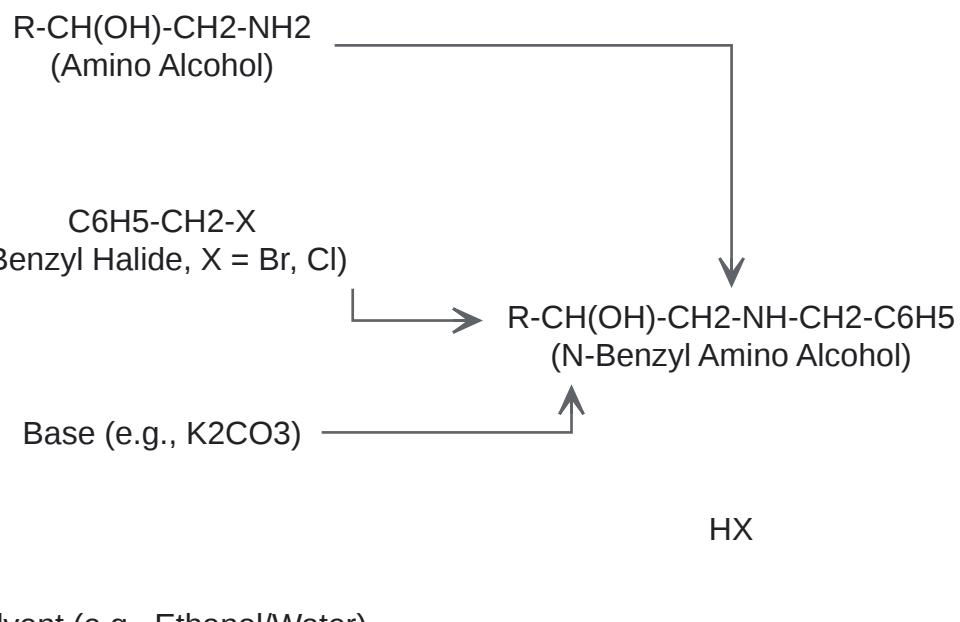
For Researchers, Scientists, and Drug Development Professionals

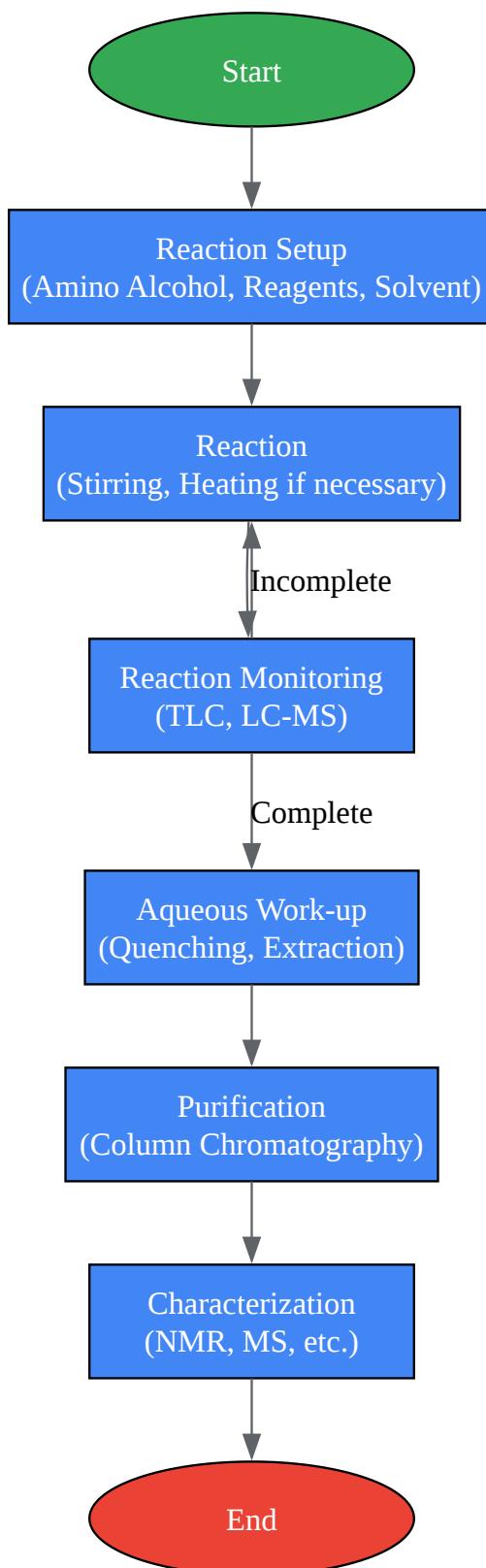
These application notes provide detailed procedures for the N-benzylation of amino alcohols, a crucial transformation in organic synthesis for the introduction of a benzyl protecting group or for the synthesis of pharmacologically active molecules. The protocols outlined below detail two common and effective methods: direct N-alkylation with benzyl halides and reductive amination.

## Method 1: Direct N-Alkylation with Benzyl Halides

This method involves the direct reaction of an amino alcohol with a benzyl halide, such as benzyl bromide or benzyl chloride, in the presence of a base. It is a straightforward and widely used procedure for N-benzylation.

## General Reaction Scheme



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)